

"Benzoxazole, 2,2'-(1,4-naphthalenediyl)bis-" fundamental properties

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Compound of Interest

Compound Name: Benzoxazole, 2,2'-(1,4-naphthalenediyl)bis-

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An In-depth Technical Guide to the Fundamental Properties of **Benzoxazole, 2,2'-(1,4-naphthalenediyl)bis-**

Prepared for: Researchers, Scientists, and Drug Development Professionals From: Gemini, Senior Application Scientist

This guide provides a comprehensive overview of the core physicochemical properties, synthesis, and applications of **Benzoxazole, 2,2'-(1,4-naphthalenediyl)bis-**, a high-performance organic molecule widely known by its industrial designations, Fluorescent Brightener 367 (FBA 367) or KCB.[1][2][3][4] We will delve into the structure-property relationships that are foundational to its primary role as an optical brightener and explore its potential in advanced material science applications.

Core Molecular Structure and Physicochemical Profile

The compound's efficacy is fundamentally derived from its unique and robust molecular architecture. It features a central naphthalene core, a polycyclic aromatic hydrocarbon, which is symmetrically substituted at the 1 and 4 positions with two benzoxazole moieties.[1] This arrangement creates a rigid, planar, and highly conjugated π -electron system, which is the chromophore responsible for its distinct photophysical behavior.[1][5]

A simplified representation of the KCB molecule.

The key physicochemical properties are summarized below, providing a baseline for its behavior in various matrices.

Property	Value	Source(s)
CAS Number	5089-22-5	[4]
Molecular Formula	C ₂₄ H ₁₄ N ₂ O ₂	[4]
Molecular Weight	362.39 g/mol	[6]
Appearance	Yellow to green crystalline powder	[3][4][7]
Melting Point	210-212 °C	[2][4][7]
Boiling Point	521.9 °C at 760 mmHg	[4]
Density	~1.32 g/cm ³	[4]
Water Solubility	Insoluble	[4][7][8]
Organic Solubility	Soluble in acetone, chloroform, toluene, DMSO	[9][10]
Max. UV Absorption (λ _{max})	370 nm	[7][10]
Max. Fluorescence Emission	437 nm	[3][10]

Synthesis and Purification Protocol

The synthesis of 2,2'-(1,4-naphthalenediyi)bis(benzoxazole) is typically achieved via a condensation reaction between naphthalene-1,4-dicarboxylic acid and 2-aminophenol. The following protocol describes a microwave-assisted method known for its efficiency and high yield.[8][11]

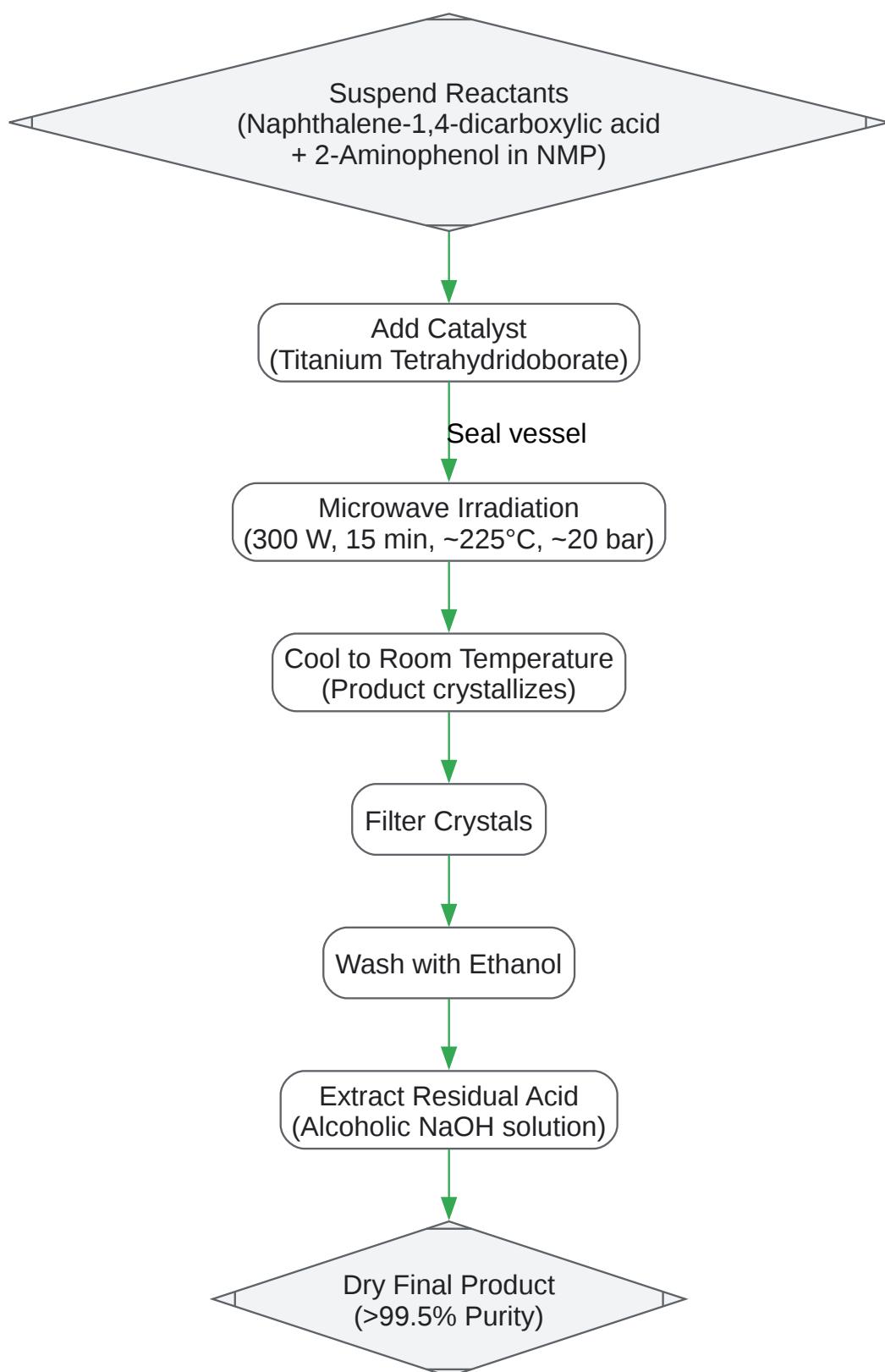
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Figure 2. Microwave-assisted synthesis workflow for KCB.

Experimental Protocol: Microwave-Assisted Synthesis

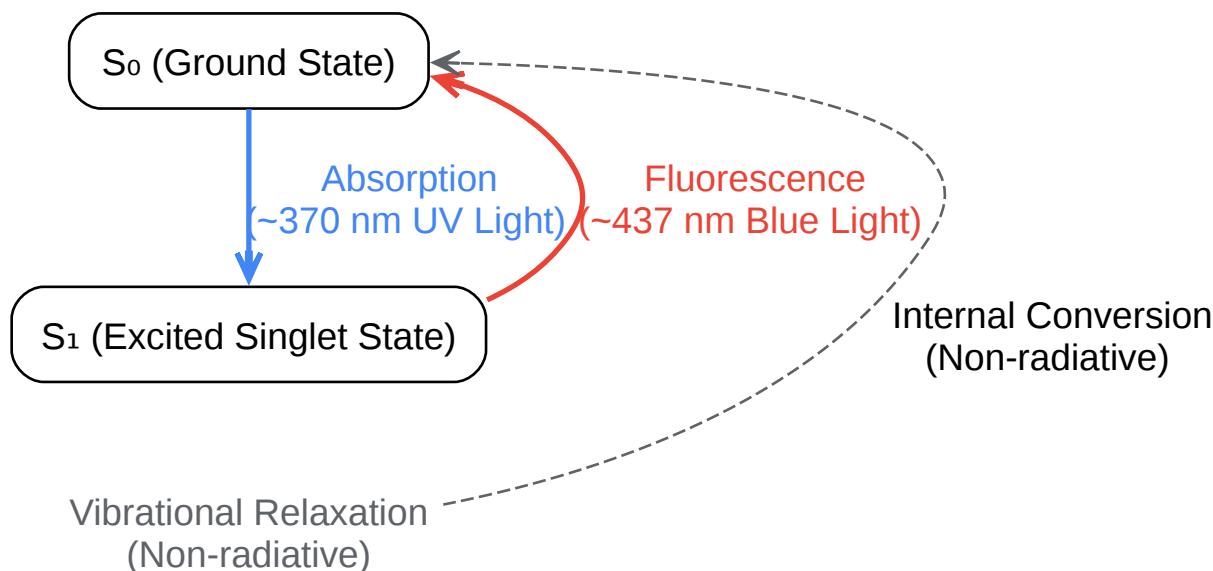
- **Rationale:** This protocol leverages microwave energy to rapidly achieve the high temperatures and pressures required for the double condensation and cyclization, significantly reducing reaction times compared to conventional heating. N-methylpyrrolidone (NMP) is chosen as the solvent for its high boiling point and ability to dissolve the reactants. Titanium tetrabutoxide serves as an effective catalyst for the condensation.[8][11]
- **Step 1: Reactant Suspension**
 - In a pressure-resistant glass microwave vessel equipped with a stir bar, suspend naphthalene-1,4-dicarboxylic acid (3.3 mmol, 0.71 g) and o-aminophenol (7.4 mmol, 0.81 g) in N-methylpyrrolidone (2.4 g).[11]
 - Stir the mixture to form a homogeneous suspension.
- **Step 2: Catalyst Addition & Sealing**
 - Add titanium tetrabutoxide (169 μ L) to the suspension.[11]
 - Securely seal the vessel to be pressure-tight. This is critical for reaching the necessary reaction temperature and pressure.
- **Step 3: Microwave Irradiation**
 - Place the sealed vessel in a microwave reactor.
 - Irradiate the mixture with 300 W of microwave power for 15 minutes, with continuous stirring and external cooling.[11] The internal temperature should reach approximately 225°C and the pressure should rise to ~20 bar.[11]
- **Step 4: Crystallization and Isolation**
 - Following irradiation, cool the reaction mixture to room temperature over approximately 10 minutes. The product will crystallize out of the solution as yellowish needles.[11]
 - Filter the crude product using a Büchner funnel.

- Step 5: Purification
 - Wash the collected crystals thoroughly with ethanol to remove residual NMP and unreacted o-aminophenol.[11]
 - To remove any unreacted naphthalene-1,4-dicarboxylic acid, stir the crystals in an alcoholic sodium hydroxide solution. This converts the acidic impurity into a soluble salt, allowing it to be extracted.[11]
 - Filter the purified product, wash again with ethanol, and dry under vacuum. The final product should be obtained with >99.5% purity.[11]

Photophysical Properties: The Mechanism of Brightening

The primary application of KCB as an optical brightener is a direct consequence of its photophysical properties. Organic materials like polymers and textiles often have a natural yellow hue due to their absorption of blue light.[12] KCB counteracts this effect through fluorescence.

The molecule absorbs high-energy photons in the invisible near-UV spectrum ($\lambda_{\text{max}} \approx 370$ nm) and re-emits this energy as lower-energy photons in the blue-violet region of the visible spectrum ($\lambda_{\text{em}} \approx 437$ nm).[7][10][12][13] This emitted blue light compensates for the "blue defect" of the substrate, resulting in the material appearing whiter and brighter to the human eye.[12][14][15]



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Figure 3. Energy diagram illustrating the fluorescence mechanism.

The high fluorescence efficiency (quantum yield) is critical. While a specific quantum yield for KCB is not readily available in general literature, related naphthalene derivatives can exhibit quantum yields as high as 0.85, significantly more efficient than unsubstituted naphthalene.[\[16\]](#) This high efficiency ensures that a large fraction of absorbed UV energy is converted into visible light, maximizing the brightening effect.

Key Applications and Structure-Property Insights

The utility of KCB is dictated by how its molecular properties align with the demands of industrial processes and final product performance.

A. Optical Brightening in Polymers and Fibers

KCB is a premier choice for whitening plastics such as PE, PP, PVC, PS, ABS, and EVA, as well as synthetic fibers.[\[3\]](#)[\[7\]](#)[\[11\]](#)

- Causality of Performance:
 - High Thermal Stability: The rigid, aromatic structure imparts excellent thermal stability, with a melting point over 210°C.[\[2\]](#)[\[4\]](#) This is a crucial self-validating feature, as it allows the

brightener to be compounded with polymers during high-temperature melt processing (e.g., injection molding, extrusion) without significant degradation.[5][17]

- Chemical Inertness: The molecule is chemically stable and does not react with other common plastic additives like foaming or cross-linking agents.[3][7]
- Excellent Compatibility: Its non-polar, hydrophobic nature ensures good compatibility and dispersion in a wide range of polymer matrices, preventing issues like exudation (leaching).[2][7]

B. Potential in Organic Electronics

While its primary market is in optical brightening, the fundamental properties of KCB make it a candidate for research in organic electronics, particularly as an emitter in Organic Light-Emitting Diodes (OLEDs).

- Structure-Property Logic:
 - Blue Emission: Its native fluorescence in the blue region of the spectrum is highly sought after for display and lighting applications.[3][10]
 - High Fluorescence Efficiency: A high quantum yield is a prerequisite for efficient light generation in OLEDs.
 - Good Thermal Stability: The thermal robustness is advantageous for the vacuum deposition process used in OLED fabrication and contributes to the operational lifetime of the device.[1]

C. Other Research Applications

The broader benzoxazole class of compounds is actively researched for various biological activities, including anticancer and antimicrobial properties.[18] While KCB itself is primarily used as a biocide in materials like plastics and textiles, its core structure could serve as a scaffold for the development of new bioactive molecules.[18]

Analytical Characterization Protocol

Ensuring the purity of KCB is essential for consistent performance. Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) is a standard method for its analysis.[19]

Protocol: Purity Analysis by RP-HPLC

- Objective: To separate and quantify **Benzoxazole, 2,2'-(1,4-naphthalenediyi)bis-** from potential impurities. The system's ability to provide a sharp, well-resolved peak for the main component serves as its own validation.
- Step 1: System and Column
 - HPLC System: A standard system with a UV detector.
 - Column: A reverse-phase C18 column (e.g., Newcrom R1 or equivalent).[19]
- Step 2: Mobile Phase Preparation
 - Prepare a mobile phase consisting of Acetonitrile (MeCN) and Water.[19] A typical starting point would be an isocratic mixture of 80:20 (MeCN:Water).
 - Add a small amount of acid (e.g., 0.1% phosphoric acid or, for MS-compatibility, 0.1% formic acid) to sharpen the peak shape.[19]
 - Degas the mobile phase thoroughly before use.
- Step 3: Sample Preparation
 - Accurately weigh a small amount of the KCB sample.
 - Dissolve the sample in a suitable solvent in which it is fully soluble, such as chloroform or THF, to a known concentration (e.g., 1 mg/mL).
- Step 4: Analysis
 - Set the column temperature (e.g., 30°C).
 - Set the flow rate (e.g., 1.0 mL/min).

- Set the UV detector to monitor at the absorption maximum, 370 nm.
- Inject a small volume (e.g., 10 μ L) of the sample solution.
- Record the chromatogram. The purity can be calculated based on the area percentage of the main peak.

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